

# An In-depth Technical Guide to (+)-cis-Chrysanthemic Acid

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: (+)-cis-Chrysanthemic acid

Cat. No.: B1202389

[Get Quote](#)

This guide provides a comprehensive technical overview of **(+)-cis-Chrysanthemic acid**, a key chiral building block in the synthesis of certain pyrethroid insecticides. It is intended for researchers, scientists, and professionals in drug development and agrochemical industries who require a deep understanding of its chemical properties, synthesis, and applications.

## Core Identification and Physicochemical Properties

**(+)-cis-Chrysanthemic acid** is one of the four stereoisomers of chrysanthemic acid. Its unique stereochemistry plays a crucial role in the biological activity of its derivatives.

## Chemical Structure and CAS Number

The precise identification of **(+)-cis-Chrysanthemic acid** is paramount for any scientific endeavor.

Chemical Name: (1R,3S)-2,2-dimethyl-3-(2-methylprop-1-enyl)cyclopropane-1-carboxylic acid[1]

CAS Number: 26771-11-9[2]

Molecular Formula: C<sub>10</sub>H<sub>16</sub>O<sub>2</sub>[3][4]

Molecular Weight: 168.23 g/mol [3][4][5][6]

The structure features a cyclopropane ring with two stereocenters at the C1 and C3 positions, leading to the cis configuration of the carboxyl and isobutenyl groups. The "(+)" designation refers to its dextrorotatory optical activity.

## Physicochemical Data Summary

A summary of key physicochemical properties is presented in the table below for quick reference.

Property	Value	Source
IUPAC Name	(1R,3S)-2,2-dimethyl-3-(2-methylprop-1-enyl)cyclopropane-1-carboxylic acid	PubChem
CAS Number	26771-11-9	Wikipedia[2]
Molecular Formula	C <sub>10</sub> H <sub>16</sub> O <sub>2</sub>	PubChem[3][4]
Molecular Weight	168.23 g/mol	PubChem[3][4][5][6]
Optical Rotation	[α] <sub>D</sub> <sup>25</sup> +14.16° (c = 1.554 in abs alc) for the enantiomer	Merck Index[5]
Appearance	Varies; can be an oil or low-melting solid	General Knowledge
Solubility	Soluble in many organic solvents	General Knowledge

## Synthesis and Stereoselective Control

The synthesis of **(+)-cis-Chrysanthemic acid** is a significant challenge in organic chemistry due to the need for precise control over both relative (cis/trans) and absolute (R/S) stereochemistry.

## Industrial Production Overview

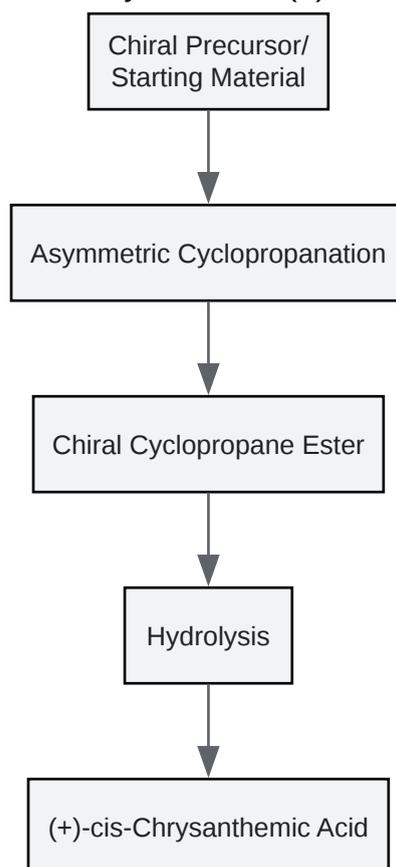
Industrially, chrysanthemic acid is often produced as a mixture of cis and trans isomers via the cyclopropanation of a diene, followed by hydrolysis of the resulting ester.[7] The separation of these isomers and subsequent resolution of the enantiomers can be a complex and costly process.

## Asymmetric Synthesis Strategies

For applications requiring the pure (+)-cis isomer, asymmetric synthesis is the preferred approach. These methods often employ chiral catalysts or auxiliaries to direct the stereochemical outcome of the reaction. A common strategy involves the asymmetric cyclopropanation of a suitable olefin.

Diagram: Generalized Asymmetric Synthesis Workflow

Generalized Asymmetric Synthesis of (+)-cis-Chrysanthemic Acid



[Click to download full resolution via product page](#)

Caption: A simplified workflow for the asymmetric synthesis of **(+)-cis-Chrysanthemic acid**.

## Spectroscopic and Analytical Characterization

Accurate characterization is essential to confirm the identity and purity of **(+)-cis-Chrysanthemic acid**. A combination of spectroscopic and chromatographic techniques is typically employed.

### Spectroscopic Data

- **Infrared (IR) Spectroscopy:** The IR spectrum of chrysanthemic acid shows characteristic absorption bands for the carboxylic acid group, including a broad O-H stretch (around 2200-3600  $\text{cm}^{-1}$ ) and a strong C=O stretch (around 1720  $\text{cm}^{-1}$ ).<sup>[8]</sup> A C=C stretching vibration is also observed at approximately 1650  $\text{cm}^{-1}$ .<sup>[8]</sup>
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** Both  $^1\text{H}$  and  $^{13}\text{C}$  NMR are crucial for confirming the structure and stereochemistry. The signals corresponding to the cyclopropane protons and the vinyl proton are particularly diagnostic.
- **Mass Spectrometry (MS):** Mass spectrometry provides information about the molecular weight and fragmentation pattern, further confirming the identity of the compound.<sup>[9][10]</sup>

### Analytical Methodologies

Gas chromatography (GC) and High-Performance Liquid Chromatography (HPLC) are powerful tools for the analysis of chrysanthemic acid and its derivatives.

#### Protocol: Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

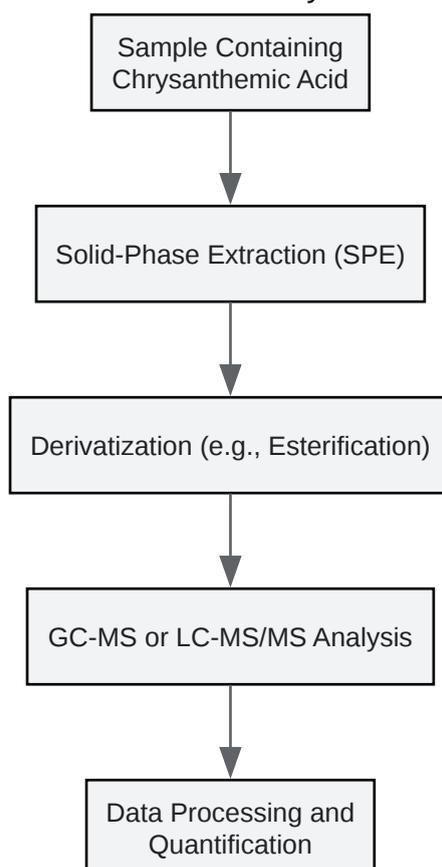
This protocol outlines a general procedure for the GC-MS analysis of chrysanthemic acid after derivatization.

- **Derivatization:** Convert the carboxylic acid to a more volatile ester (e.g., methyl or ethyl ester) using a suitable derivatizing agent. This is a common step to improve chromatographic performance.
- **Injector Setup:** Use a splitless injection mode to maximize the transfer of the analyte onto the column.

- GC Column: Employ a high-resolution fused silica capillary column, such as a DB-5 or equivalent, for optimal separation.
- Oven Program: A temperature gradient program is typically used to ensure good separation of the analyte from any impurities.
- MS Detection: Operate the mass spectrometer in Selected Ion Monitoring (SIM) mode to enhance sensitivity and selectivity for the target analyte.[11]
- Data Analysis: Identify and quantify the analyte by comparing its retention time and mass spectrum to that of a known standard.

Diagram: Analytical Workflow for Chrysanthemic Acid

Analytical Workflow for Chrysanthemic Acid



[Click to download full resolution via product page](#)

Caption: A typical workflow for the analysis of chrysanthemic acid in a sample matrix.

## Applications in Drug Development and Agrochemicals

While chrysanthemic acid itself has limited direct biological activity, its esters form the basis of a highly successful class of insecticides known as pyrethroids.[4][12]

### Pyrethroid Insecticides

Pyrethroids are synthetic compounds that mimic the insecticidal properties of the natural pyrethrins found in chrysanthemum flowers.[4][13] They are valued for their high efficacy against a broad spectrum of insects and relatively low toxicity to mammals and birds.[12] The stereochemistry of the chrysanthemic acid moiety is a critical determinant of the insecticidal activity of the resulting pyrethroid. Esters of **(+)-cis-chrysanthemic acid** have been shown to possess potent insecticidal properties, particularly against certain insect species like mosquitoes.[14]

### Mechanism of Action

Pyrethroids act as neurotoxins in insects by targeting voltage-gated sodium channels in the nervous system.[4] This interaction disrupts the normal transmission of nerve impulses, leading to paralysis and death of the insect.[4]

### Potential in Drug Discovery

The unique cyclopropane scaffold of chrysanthemic acid and its derivatives has also attracted interest in medicinal chemistry. The synthesis of novel derivatives continues to be an active area of research for the development of new therapeutic agents with a range of potential biological activities.[15][16][17]

### Biosynthesis

In nature, chrysanthemic acid is derived from the isoprenoid pathway. The biosynthesis begins with the condensation of two molecules of dimethylallyl diphosphate (DMAPP) to form chrysanthemyl diphosphate, a key intermediate.[2][7] This is then further metabolized to chrysanthemic acid.

### Conclusion

**(+)-cis-Chrysanthemic acid** is a fundamentally important molecule in the field of agrochemicals and a valuable chiral building block for organic synthesis. Its unique structure and stereochemistry are directly linked to the potent insecticidal activity of the pyrethroids derived from it. A thorough understanding of its synthesis, characterization, and applications is essential for researchers and professionals working in related scientific disciplines.

## References

- Pyrethrin-I: Synthesis || Naturally Occurring Insecticides - YouTube. (2021-05-01).
- Chrysanthemic acid - Wikipedia. Available at: [\[Link\]](#)
- Yan, S., Zhang, Y., Chen, L., & Jin, Z. (2025). The Synthesis of Pyrethroids. Journal of Agricultural and Food Chemistry. Available at: [\[Link\]](#)
- One Hundred Years of Pyrethroid Chemistry: A Still-Open Research Effort to Combine Efficacy, Cost-Effectiveness and Environmental Sustainability - IRIS. (2024-09-25). Available at: [\[Link\]](#)
- The Synthesis of Pyrethroids | Journal of Agricultural and Food Chemistry. (2025-11-05). Available at: [\[Link\]](#)
- CHRYSANTHEMIC ACID, CIS-(+/-)- - precisionFDA. Available at: [\[Link\]](#)
- Chrysanthemic acid, cis-(-)- | C<sub>10</sub>H<sub>16</sub>O<sub>2</sub> | CID 20755 - PubChem. Available at: [\[Link\]](#)
- Chrysanthemic acid - Grokipedia. Available at: [\[Link\]](#)
- US3989654A - Process for preparing cis-chrysanthemic acid - Google Patents.
- (+)-trans-Chrysanthemic acid - Changzhou Kangmei Chemical Industry Co., Limited. Available at: [\[Link\]](#)
- Chrysanthemic Acid. Available at: [\[Link\]](#)
- Pyrethroid insecticides Chapter IVa. Reactivity of chrysanthemic acid and its lower esters. (2025-08-09). Available at: [\[Link\]](#)
- US3658879A - Process for the preparation of chrysanthemic acid - Google Patents.

- cis-Chrysanthemic acid - SpectraBase. Available at: [\[Link\]](#)
- Synthesis and Characterization of Chrysanthemic Acid Esters - Asian Publication Corporation. Available at: [\[Link\]](#)
- Chrysanthemic acid, cis-(+)- | C<sub>10</sub>H<sub>16</sub>O<sub>2</sub> | CID 33606 - PubChem. Available at: [\[Link\]](#)
- An Up-To-Date Review of Phytochemicals and Biological Activities in Chrysanthemum Spp. Available at: [\[Link\]](#)
- [FREE] Chrysanthemic acid is isolated from chrysanthemum flowers. The IR spectrum of ... - Brainly. (2018-08-26). Available at: [\[Link\]](#)
- Chrysanthemic Acid | C<sub>10</sub>H<sub>16</sub>O<sub>2</sub> | CID 2743 - PubChem. Available at: [\[Link\]](#)
- Biological activities of Chrysanthemum morifolium and Chrysanthemum indicum: molecular prospective - Journal of Applied Pharmaceutical Science. Available at: [\[Link\]](#)
- ANALYTICAL METHOD SUMMARIES. (2021-05-24). Available at: [\[Link\]](#)
- Chrysanthemic acid - the NIST WebBook. Available at: [\[Link\]](#)
- Chrysanthemic acid has two geometrical isomers and two optical ones, that is, four isomers in all; d-trans, l-trans, d-cis and - J-Stage. Available at: [\[Link\]](#)
- Synthesis and biological evaluation of chrysin derivatives containing  $\alpha$ -lipoic acid for the treatment of inflammatory bowel disease - Frontiers. Available at: [\[Link\]](#)
- Method development and validation for the quantification of organic acids in microbial samples using anionic exchange solid-phase extraction and gas chromatography-mass spectrometry. (2020-09-24). Available at: [\[Link\]](#)
- Production of trans-chrysanthemic acid, the monoterpene acid moiety of natural pyrethrin insecticides, in tomato fruit - PMC - NIH. (2018-04-09). Available at: [\[Link\]](#)
- Chrysin as a Bioactive Scaffold: Advances in Synthesis and Pharmacological Evaluation. Available at: [\[Link\]](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. Chrysanthemic acid, cis-(+)- | C<sub>10</sub>H<sub>16</sub>O<sub>2</sub> | CID 33606 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 2. Chrysanthemic acid - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 3. GSRS [[precision.fda.gov](https://precision.fda.gov)]
- 4. grokipedia.com [[grokipedia.com](https://grokipedia.com)]
- 5. Chrysanthemic Acid [[drugfuture.com](https://drugfuture.com)]
- 6. (+)-trans-Chrysanthemic acid = 97.0 GC 4638-92-0 [[sigmaaldrich.com](https://sigmaaldrich.com)]
- 7. Chrysanthemic Acid (2,2-Dimethyl-3-(2-methylprop-1-enyl)cyclopropane-1-carboxylic acid) C<sub>10</sub>H<sub>16</sub>O<sub>2</sub>, CAS#4638-92-0 [[kangmei.com](https://kangmei.com)]
- 8. brainly.com [[brainly.com](https://brainly.com)]
- 9. Chrysanthemic Acid | C<sub>10</sub>H<sub>16</sub>O<sub>2</sub> | CID 2743 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 10. Chrysanthemic acid [[webbook.nist.gov](https://webbook.nist.gov)]
- 11. cdnmedia.euofins.com [[cdnmedia.euofins.com](https://cdnmedia.euofins.com)]
- 12. asianpubs.org [[asianpubs.org](https://asianpubs.org)]
- 13. The Synthesis of Pyrethroids - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 14. US3989654A - Process for preparing cis-chrysanthemic acid - Google Patents [[patents.google.com](https://patents.google.com)]
- 15. researchgate.net [[researchgate.net](https://researchgate.net)]
- 16. Frontiers | Synthesis and biological evaluation of chrysin derivatives containing α-lipoic acid for the treatment of inflammatory bowel disease [[frontiersin.org](https://frontiersin.org)]
- 17. mdpi.com [[mdpi.com](https://mdpi.com)]
- To cite this document: BenchChem. [An In-depth Technical Guide to (+)-cis-Chrysanthemic Acid]. BenchChem, [2026]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1202389#cis-chrysanthemiacid-cas-number-and-structure>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)